

The Pentalenolactone Biosynthesis Pathway in Actinobacteria: A Technical Guide

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Compound of Interest

Compound Name: Pentalenolactone

Cat. No.: B1231341

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the **pentalenolactone** biosynthesis pathway in actinobacteria, with a focus on *Streptomyces avermitilis*.

Pentalenolactone is a sesquiterpenoid antibiotic that exhibits a range of biological activities, including antibacterial, antifungal, and antiviral properties. Its unique mode of action, the irreversible inactivation of glyceraldehyde-3-phosphate dehydrogenase (GAPDH), has made it a subject of interest for drug development. This document details the genetic organization, enzymatic steps, and regulatory mechanisms of its biosynthesis, providing valuable information for researchers seeking to understand and engineer this pathway for the production of novel bioactive compounds.

The Pentalenolactone Biosynthetic Gene Cluster

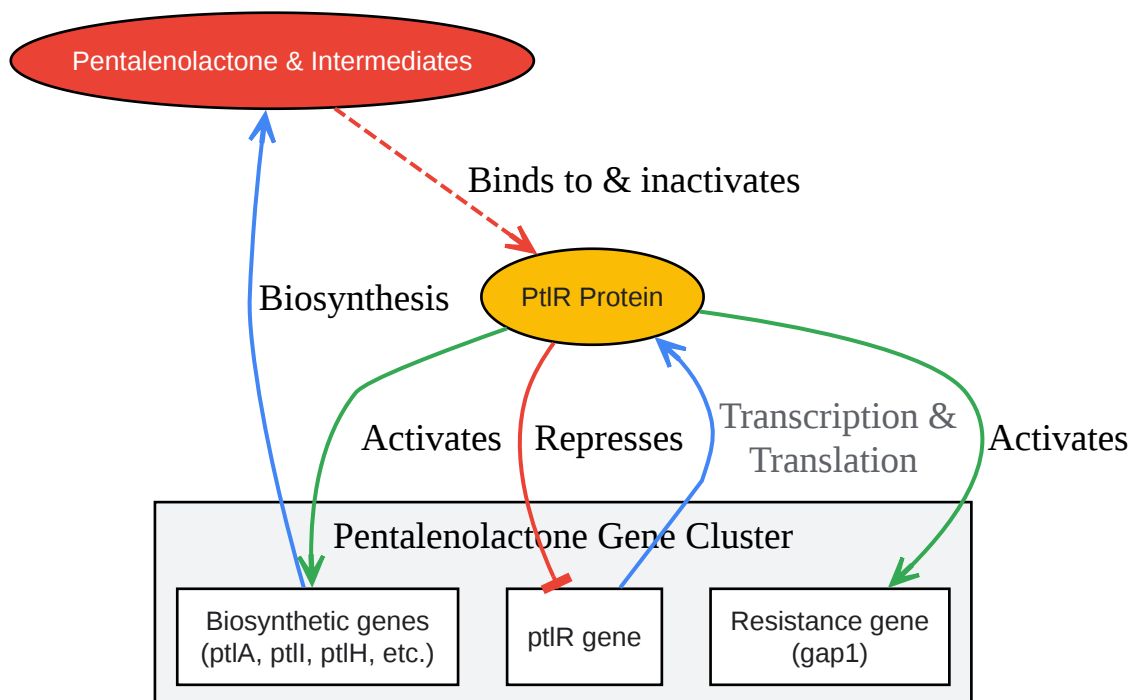
The biosynthesis of **pentalenolactone** is orchestrated by a dedicated gene cluster found in several *Streptomyces* species. In *Streptomyces avermitilis*, this cluster spans approximately 13.4 kb and contains 13 unidirectionally transcribed open reading frames (ORFs)[1][2][3][4]. This cluster, designated as the *ptl* cluster, contains all the necessary genes for the production of **pentalenolactone** from the primary metabolite farnesyl diphosphate (FPP), as well as a gene conferring resistance to the antibiotic[2][3][4].

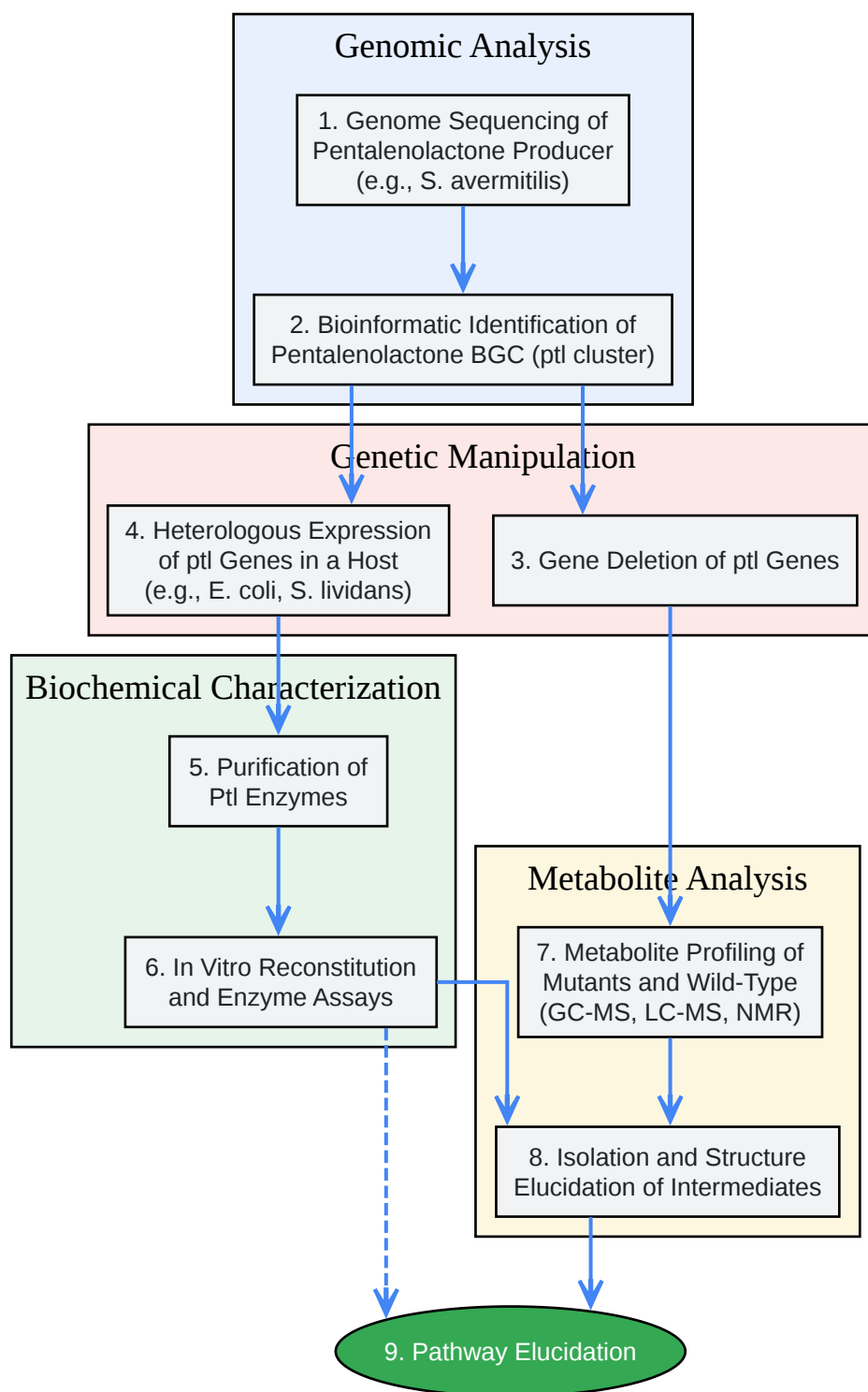
The organization of the **pentalenolactone** biosynthetic gene cluster in *S. avermitilis* is as follows:

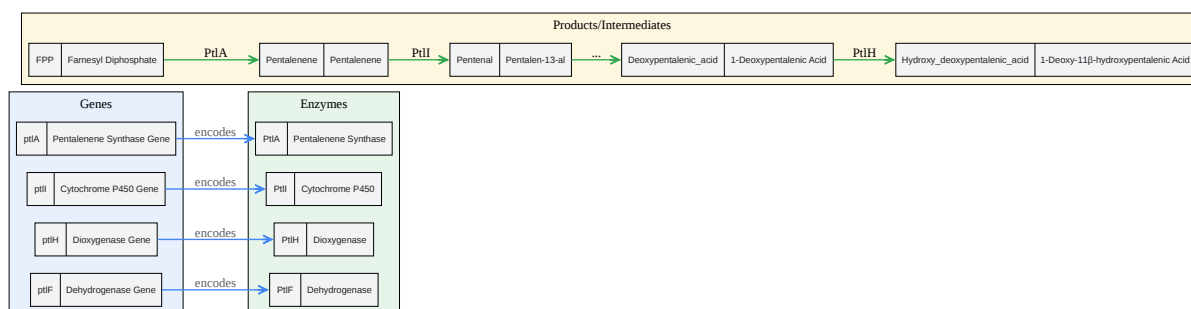
| Gene | SAV Number | Putative Function |
|------|------------|--|
| gap1 | SAV2990 | Pentalenolactone-insensitive GAPDH (resistance)[5] |
| ptlH | SAV2991 | Non-heme iron dioxygenase[5] |
| ptlG | SAV2992 | Transmembrane efflux protein[5] |
| ptlF | SAV2993 | Short-chain dehydrogenase[6] |
| ptlE | SAV2994 | Flavin-dependent monooxygenase |
| ptlD | SAV2995 | α -ketoglutarate-dependent dioxygenase |
| ptlC | SAV2996 | Unknown |
| ptlB | SAV2997 | Farnesyl diphosphate synthase[5] |
| ptlA | SAV2998 | Pentalenene synthase[3] |
| ptlI | SAV2999 | Cytochrome P450 monooxygenase[1] |
| ptlR | SAV3000 | Transcriptional regulator[5] |
| ptlJ | SAV3001 | Unknown |
| ptlK | SAV3002 | Unknown |

The Biosynthetic Pathway: From Farnesyl Diphosphate to Pentalenolactone

The biosynthesis of **pentalenolactone** is a multi-step enzymatic process that transforms the ubiquitous sesquiterpene precursor, farnesyl diphosphate (FPP), into the complex lactone structure of the final product. The pathway involves a series of cyclization and oxidation reactions catalyzed by enzymes encoded by the *ptl* gene cluster.







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